

Technical Guide: Physical Characteristics of 1-Bromononane-d4

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Compound of Interest

Compound Name: **1-Bromononane-d4**

Cat. No.: **B12390600**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **1-Bromononane-d4**. The information is intended to support research and development activities by providing key data points and methodologies for the handling and characterization of this deuterated compound.

Core Physical and Chemical Properties

1-Bromononane-d4, specifically 1-Bromononane-1,1,2,2-d4, is a deuterated analog of 1-bromononane. The incorporation of deuterium isotopes results in a higher molecular weight compared to its non-deuterated counterpart, which can be useful in various analytical and metabolic studies.

Quantitative Data Summary

The physical properties of **1-Bromononane-d4** are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Molecular Formula	<chem>CH3(CH2)6CD2CD2Br</chem>	
Molecular Weight	211.18 g/mol	[1] [2]
Appearance	Clear, colorless to golden liquid	
Density	1.11 g/mL at 25 °C	
Boiling Point	201 °C (literature)	
Melting Point	-29 °C	
Flash Point	90.0 °C (194.0 °F)	
Refractive Index	1.4530 to 1.4550 at 20°C	
Isotopic Purity	98 atom % D	
Solubility	Immiscible in water. Soluble in chloroform and hexanes.	

Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for verifying substance identity and purity. Below is a standard protocol for boiling point determination, a critical characteristic for volatile liquids.

Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Materials:

- Sample of **1-Bromononane-d4**
- Thiele tube filled with mineral oil
- Thermometer

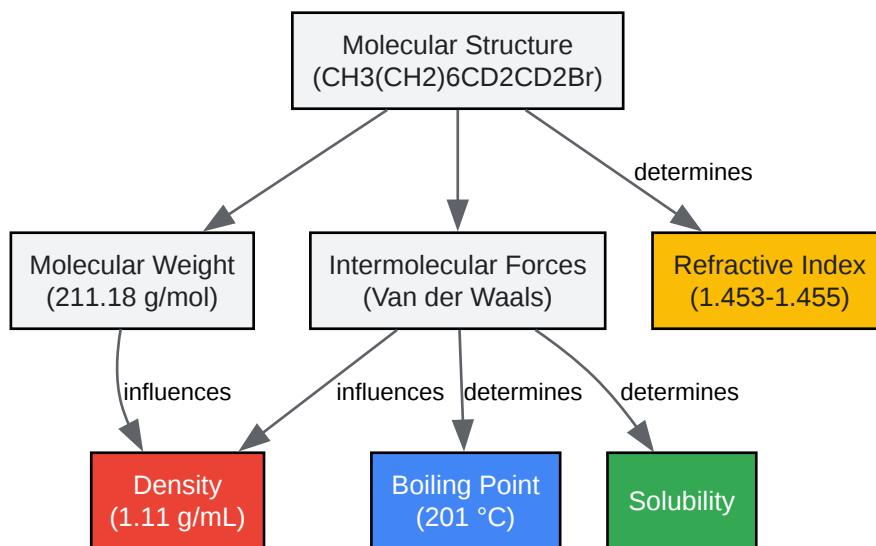
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating apparatus (Bunsen burner or hot plate)
- Safety glasses

Procedure:

- Sample Preparation: Add a few milliliters of the liquid sample into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with the open end down.
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
- Heating: Immerse the assembly into the Thiele tube, making sure the rubber band is above the oil level. Gently heat the side arm of the Thiele tube.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until the bubbling is rapid and continuous.
- Cooling and Measurement: Remove the heat and allow the apparatus to cool. The boiling point is the temperature at which the liquid is drawn into the capillary tube.

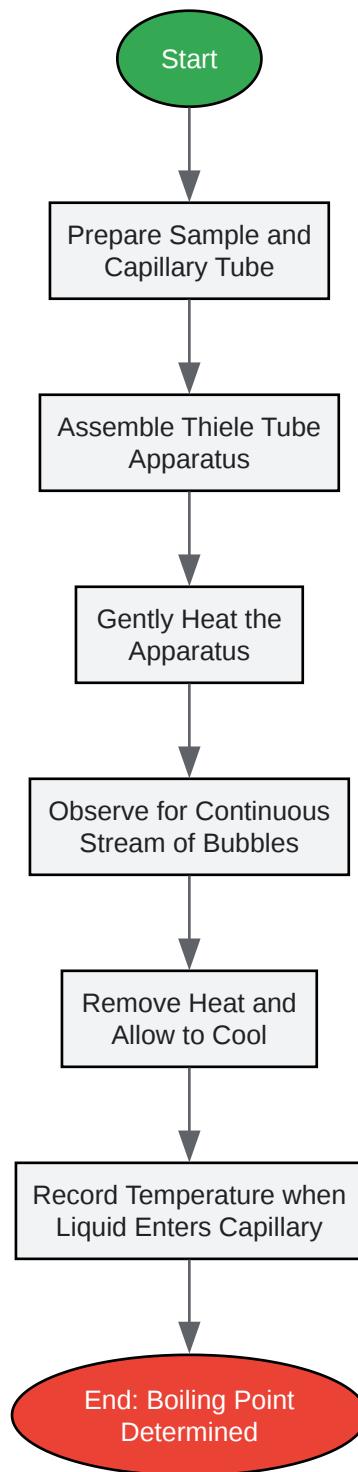
Visualizations

The following diagrams illustrate the logical relationships of the compound's properties and a typical experimental workflow.



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Caption: Logical relationships of **1-Bromononane-d4** properties.



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Caption: Workflow for Micro-Boiling Point Determination.

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References

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- 2. 1-Bromononane-1,1,2,2-d4 | C9H19Br | CID 71308830 - PubChem
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